

# physical and chemical properties of 1-Amino-1-cyclopentanemethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Amino-1-cyclopentanemethanol*

Cat. No.: *B082455*

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## An In-depth Technical Guide to 1-Amino-1-cyclopentanemethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-Amino-1-cyclopentanemethanol**. The information is curated for professionals in research and development, with a focus on data presentation and practical application.

## Core Properties and Safety Information

**1-Amino-1-cyclopentanemethanol**, also known as Cycloleucinol, is a versatile chemical building block.<sup>[1]</sup> Its utility in the synthesis of xanthine-derived heterocyclic systems and as a component in medicinal chemistry syntheses underscores its importance in drug discovery and development.<sup>[1][2]</sup>

## Physical and Chemical Data Summary

The fundamental physical and chemical properties of **1-Amino-1-cyclopentanemethanol** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[3]
Molecular Weight	115.17 g/mol	[1][3]
CAS Number	10316-79-7	[1][3]
EC Number	233-697-7	[1]
Melting Point	20 °C (lit.)	[1]
Boiling Point	85-90 °C / 10 mmHg (lit.)	[1]
Flash Point	96 °C (204.8 °F) - closed cup	[1]
IUPAC Name	(1-aminocyclopentyl)methanol	[3]
Synonyms	Cycloleucinol, (1-Aminocyclopentyl)methanol	[3]
Assay Purity	97%	[1]

## Safety and Handling

**1-Amino-1-cyclopentanemethanol** is classified as a warning-level hazard. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3] Proper handling procedures are crucial for safety.

GHS Hazard Codes: H315, H319, H335[1]

Precautionary Statements: P261, P264, P271, P280, P302 + P352, P305 + P351 + P338[1]

Appropriate personal protective equipment (PPE), including eyeshields, gloves, and a suitable respirator filter (type ABEK, EN14387), should be worn when handling this compound.[1] It is classified under Storage Class 10 for combustible liquids.[1]

## Experimental Data and Protocols

While specific, detailed experimental protocols for the synthesis and purification of **1-Amino-1-cyclopentanemethanol** are not readily available in the public domain, this section provides an

overview of common analytical techniques used for its characterization.

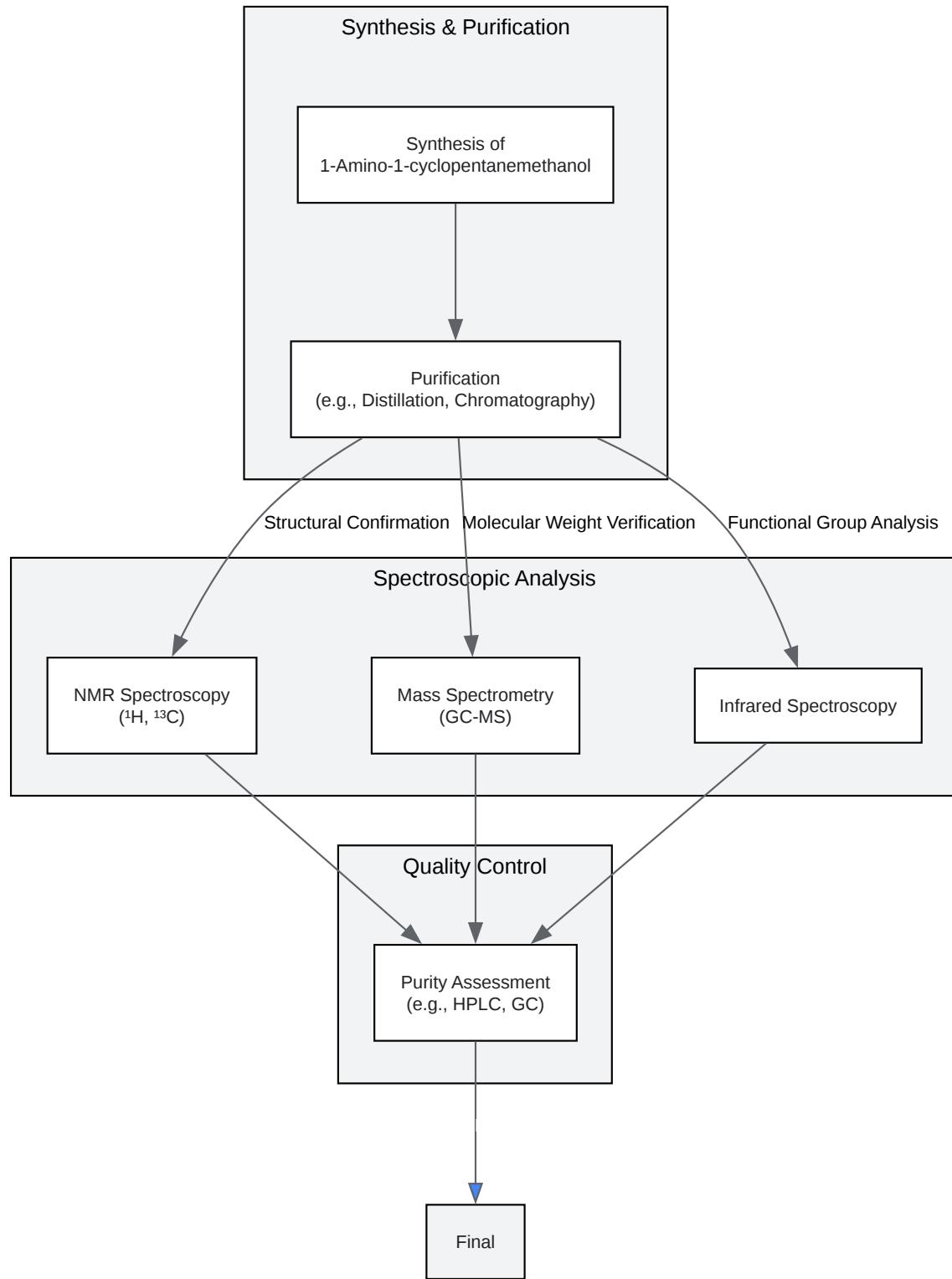
## Spectroscopic Analysis

Spectroscopic data is essential for the structural elucidation and purity assessment of **1-Amino-1-cyclopentanemethanol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are fundamental for confirming the chemical structure. While specific experimental parameters for this compound are not detailed in the search results, general procedures involve dissolving the sample in a deuterated solvent (e.g.,  $\text{CDCl}_3$ , Methanol-d<sub>4</sub>) and acquiring the spectrum on a standard NMR spectrometer.[\[4\]](#)
- Mass Spectrometry (MS): GC-MS is a common technique to determine the molecular weight and fragmentation pattern, aiding in identification.[\[3\]](#) The NIST Mass Spectrometry Data Center provides reference spectra for "Cyclopentanemethanol, 1-amino-".[\[5\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups present in the molecule. Key absorptions would be expected for the O-H, N-H, and C-H bonds.[\[3\]](#)

The following diagram illustrates a general workflow for the chemical characterization of **1-Amino-1-cyclopentanemethanol**.

## General Workflow for Characterization

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A general experimental workflow for the synthesis and characterization of **1-Amino-1-cyclopentanemethanol**.

## Chemical Reactivity and Applications

**1-Amino-1-cyclopentanemethanol** serves as a primary amine and a primary alcohol, making it a bifunctional building block for organic synthesis. Its reactivity is characterized by the nucleophilicity of the amino group and the ability of the hydroxyl group to undergo various transformations.

As noted, its primary application lies in its use as a precursor in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents.[\[1\]](#)[\[2\]](#)

## Biological Activity

Currently, there is limited publicly available information directly linking **1-Amino-1-cyclopentanemethanol** to specific biological signaling pathways or significant standalone biological activity. Its role is primarily as a structural motif incorporated into larger, biologically active compounds. Further research would be necessary to elucidate any intrinsic biological functions.

As no specific signaling pathways involving this compound have been identified, a corresponding diagram cannot be provided at this time. The logical relationship for its general use is best represented by the experimental workflow diagram above.

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- To cite this document: BenchChem. [physical and chemical properties of 1-Amino-1-cyclopentanemethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082455#physical-and-chemical-properties-of-1-amino-1-cyclopentanemethanol]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)